

4-Tert-butylbenzyl alcohol CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Tert-butylbenzyl alcohol

Cat. No.: B1294785

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Technical Guide: 4-Tert-butylbenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-tert-butylbenzyl alcohol**, a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and fragrances.^{[1][2]} This document outlines its chemical properties, a detailed experimental protocol for its synthesis, and relevant safety information.

Core Chemical and Physical Properties

4-tert-butylbenzyl alcohol, also known as (4-(tert-butyl)phenyl)methanol, is a colorless liquid at room temperature.^[1] It is soluble in organic solvents such as alcohol and insoluble in water.^[1] The presence of the bulky tert-butyl group can be leveraged in drug design to provide steric shielding, potentially enhancing metabolic stability and modulating receptor binding of target molecules.

Table 1: Physicochemical Data for **4-Tert-butylbenzyl Alcohol**

Parameter	Value	Reference
CAS Number	877-65-6	[3][4]
Molecular Formula	C ₁₁ H ₁₆ O	[3]
Molecular Weight	164.24 g/mol	[3]
Appearance	Clear colorless liquid	[2]
Boiling Point	140 °C at 20 mmHg	[4]
Density	0.928 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.517	[4]
Solubility	Soluble in alcohol, insoluble in water	[1]

Synthesis of 4-Tert-butylbenzyl Alcohol

A common and straightforward method for the synthesis of **4-tert-butylbenzyl alcohol** is the reduction of 4-tert-butylbenzaldehyde. The following protocol provides a detailed procedure for this conversion.

Experimental Protocol: Reduction of 4-tert-butylbenzaldehyde

Materials:

- 4-tert-butylbenzaldehyde
- Absolute ethanol
- Sodium borohydride (NaBH₄)
- 10% aqueous sodium hydroxide (NaOH)
- Water
- Dichloromethane (CH₂Cl₂)

- 5% aqueous sodium bicarbonate (NaHCO_3)
- Magnesium sulfate (MgSO_4)
- Round-bottomed flask
- Stirring apparatus
- Standard laboratory glassware for extraction and filtration

Procedure:

- In a round-bottomed flask, dissolve 4-tert-butylbenzaldehyde (1 equivalent) in absolute ethanol.
- To this solution, add a suspension of sodium borohydride (0.66 equivalents) in absolute ethanol.
- Allow the reaction mixture to stir at room temperature for 30 minutes.
- Quench the reaction by adding 10% aqueous sodium hydroxide and continue stirring until the solution becomes homogeneous.
- Add water to the reaction mixture and remove the ethanol under reduced pressure.
- Extract the aqueous mixture three times with dichloromethane.
- Combine the organic extracts and wash them with 5% aqueous sodium bicarbonate, followed by a wash with water.
- Dry the organic layer over magnesium sulfate, filter, and concentrate under reduced pressure to yield the product.

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information on the specific biological activities or signaling pathways directly associated with **4-tert-butylbenzyl alcohol**. Its primary application in the pharmaceutical industry is as a synthetic intermediate.^{[1][2]} For instance, the N-4-tert-

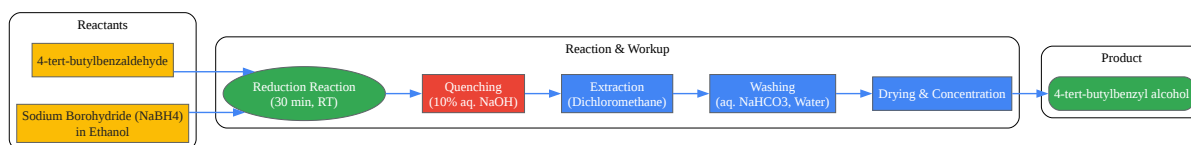
butylbenzyl moiety is a component of the antifungal agent butenafine, which acts by inhibiting squalene epoxidation in fungi. Additionally, a more complex molecule containing the 4-tert-butylbenzyl group has been investigated as a prostaglandin E2 receptor agonist. However, the direct interaction of **4-tert-butylbenzyl alcohol** with biological pathways has not been extensively characterized.

Safety Information

4-tert-butylbenzyl alcohol is known to cause skin and serious eye irritation.[5] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. Work should be conducted in a well-ventilated area.[1]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **4-tert-butylbenzyl alcohol** from 4-tert-butylbenzaldehyde.



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Caption: Synthesis of **4-tert-butylbenzyl alcohol**.

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- To cite this document: BenchChem. [4-Tert-butylbenzyl alcohol CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294785#4-tert-butylbenzyl-alcohol-cas-number-and-molecular-weight]

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